

# An In-depth Technical Guide on Dipsanoside A: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Dipsanoside A*

Cat. No.: *B13905939*

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## Abstract

**Dipsanoside A**, a novel tetrairidoid glucoside isolated from the roots of *Dipsacus asper*, represents a unique class of natural products.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Dipsanoside A**. Detailed experimental protocols for its isolation and biological evaluation are also presented to facilitate further research and drug development efforts.

## Chemical Structure and Elucidation

**Dipsanoside A** is a complex tetrairidoid glucoside, representing the first reported iridoid tetramer with four glucoside units.<sup>[1][2][3]</sup> Its structure was elucidated through extensive analysis of one- and two-dimensional nuclear magnetic resonance (1D and 2D NMR) spectroscopy, as well as mass spectrometry.<sup>[1][2][3]</sup>

The molecule is a tetramer composed of two secoiridoid glucoside units and two iridoid glucoside units. The precise connectivity and stereochemistry were determined by detailed analysis of HMBC, HSQC, and ROESY NMR experiments.

Chemical Identifiers:

Identifier	Value
Molecular Formula	C <sub>66</sub> H <sub>90</sub> O <sub>37</sub>
Exact Mass	1474.51609 g/mol
InChI	InChI=1S/C66H90O37/c1-7-25-27(30(18-90-59(25)100-63-51(80)47(76)43(72)36(14-68)96-63)57(86)94-34-11-28-31(55(84)88-5)19-92-61(40(28)22(34)3)102-65-53(82)49(78)45(74)38(16-70)98-65)10-9-24(13-67)42-26(8-2)60(101-64-52(81)48(77)44(73)37(15-69)97-64)91-21-33(42)58(87)95-35-12-29-32(56(85)89-6)20-93-62(41(29)23(35)4)103-66-54(83)50(79)46(75)39(17-71)99-66/h7-9,13,18-23,25-29,34-54,59-66,68-83H,1-2,10-12,14-17H2,3-6H3/b24-9-/t22-,23+,25+,26+,27-,28+,29+,34-,35+,36-,37-,38-,39-,40+,41+,42-,43-,44-,45-,46-,47+,48+,49+,50+,51-,52-,53-,54-,59-,60-,61-,62-,63+,64+,65+,66+/m0/s1
InChIKey	JGFCDHIJCNLFPY-HDGRSZAOSA-N

A 2D representation of the chemical structure of **Dipsanoside A** is depicted below:

A simplified diagram of the tetrameric structure of **Dipsanoside A**.

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Dipsanoside A** are limited. The following table summarizes the available information.

Property	Value	Source
Molecular Weight	1475.4 g/mol	SpectraBase
Appearance	White amorphous powder	Tian et al., 2006
Optical Rotation	$[\alpha]_{D^{20}} -135.3$ (c 0.5, MeOH)	Tian et al., 2006
UV (MeOH) $\lambda_{max}$	238 nm	Tian et al., 2006

## Biological Activities and Signaling Pathways

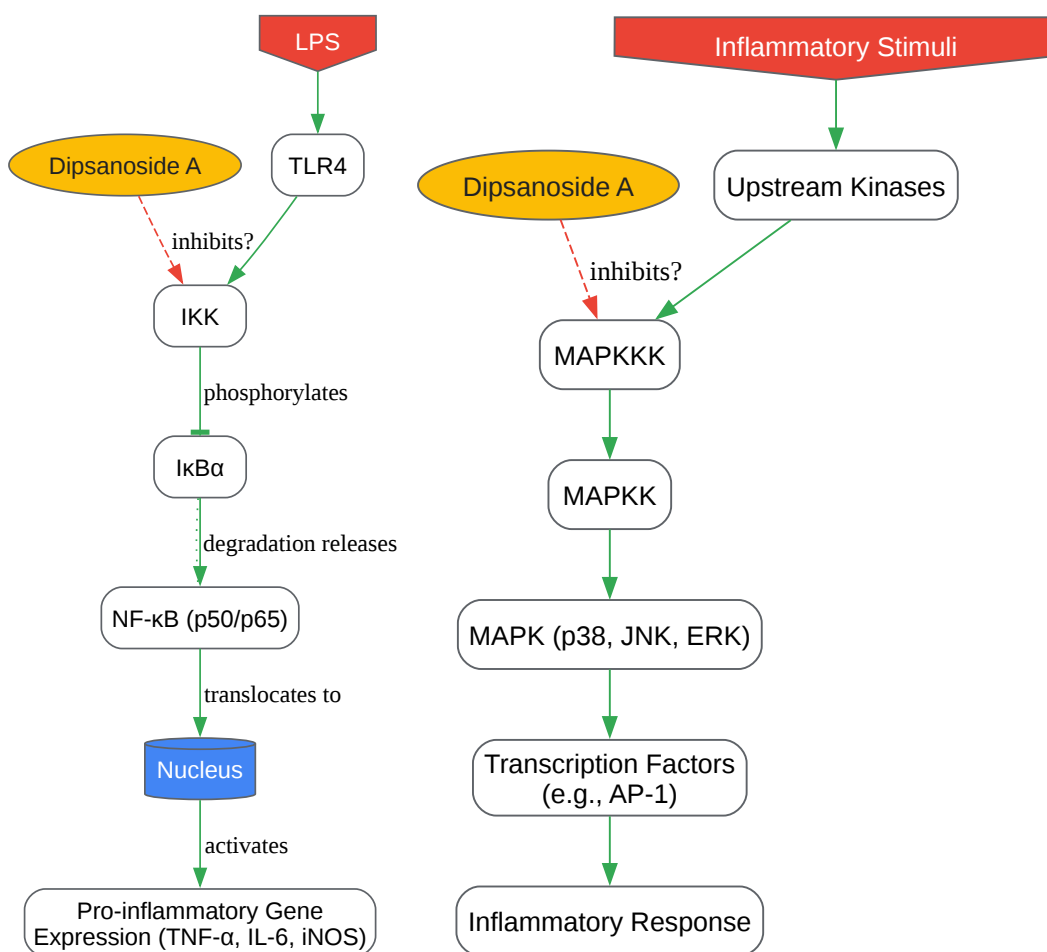
The initial bioassay-guided fractionation of the n-butanol extract of *Dipsacus asper* showed significant cytotoxicity against several tumor cell lines, including human lung carcinoma (A549) and colon cancer (HCT-8).[3] However, subsequent testing of the purified **Dipsanoside A** revealed no obvious cytotoxic activity.[1][2][3]

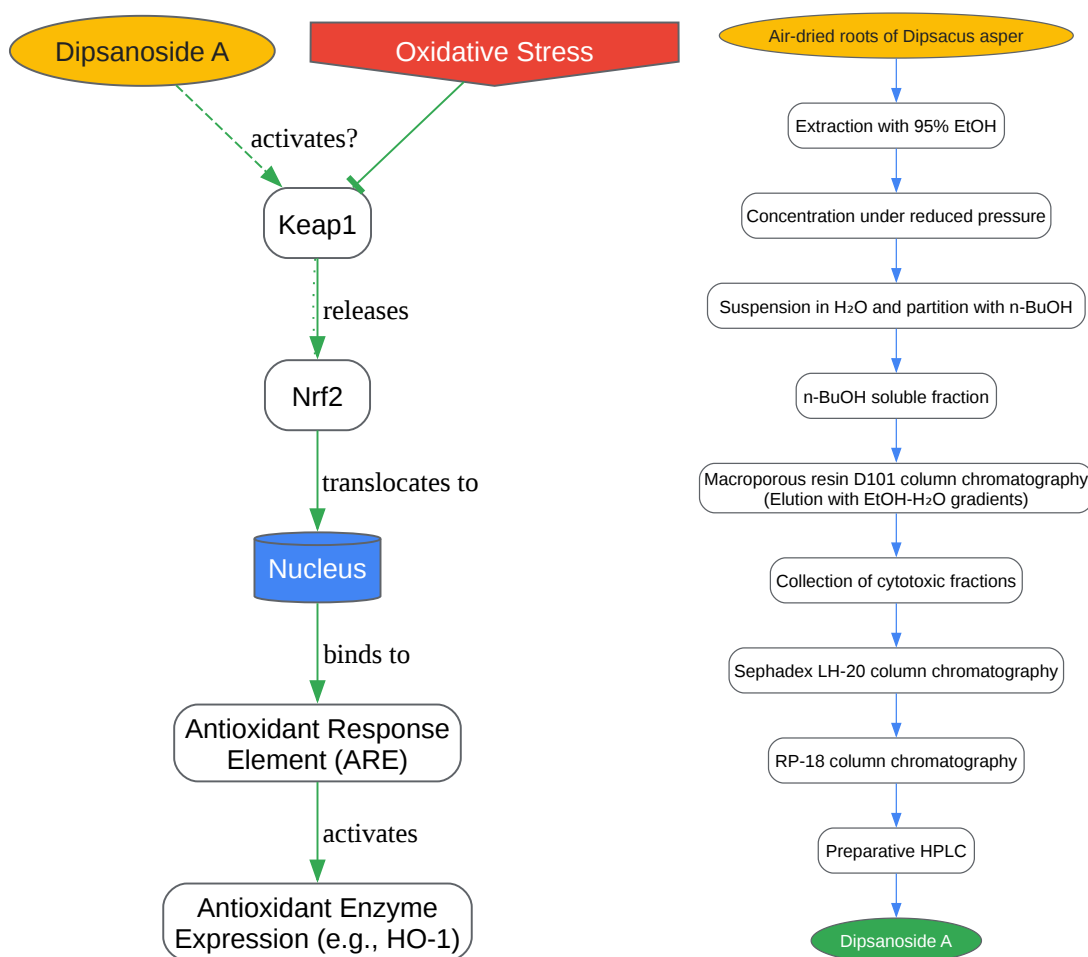
While specific studies on the anti-inflammatory and antioxidant activities of pure **Dipsanoside A** are not extensively available, compounds from *Dipsacus* species are known to possess these properties. It is hypothesized that **Dipsanoside A** may contribute to the overall therapeutic effects of the plant extract through modulation of key inflammatory and oxidative stress pathways.

## Potential Anti-inflammatory and Antioxidant Signaling Pathways

Based on the activities of structurally related iridoids and other natural products, **Dipsanoside A** may exert its effects through the following signaling pathways:

- **NF- $\kappa$ B Signaling Pathway:** The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway is a central regulator of inflammation.[4][5][6] Many natural compounds inhibit the activation of NF- $\kappa$ B, thereby reducing the expression of pro-inflammatory cytokines and enzymes such as TNF- $\alpha$ , IL-6, and iNOS.





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